

A Comparative Guide to the Structure-Activity Relationships of Chloro-Phenothiazines

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Compound of Interest

Compound Name: *3-Chloro-1-phenothiazin-10-yl-propan-1-one*

CAS No.: 4091-91-2

Cat. No.: B1266747

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the structure-activity relationships (SAR) of chloro-phenothiazines, a class of compounds with a rich history in pharmacotherapy, particularly as antipsychotic agents. Beyond their neuroleptic effects, these molecules have demonstrated a broad spectrum of biological activities, including anticancer and antimicrobial properties. Understanding the intricate relationship between their chemical structure and biological function is paramount for the rational design of more potent and selective therapeutic agents.

The Phenothiazine Scaffold: A Foundation for Diverse Activity

The core of these compounds is the tricyclic phenothiazine nucleus, consisting of two benzene rings linked by a sulfur and a nitrogen atom. Unsubstituted phenothiazine itself exhibits no significant antipsychotic activity but possesses the necessary lipophilicity to penetrate the brain.^[1] The therapeutic potential is unlocked through specific substitutions at two key positions: the C-2 position of the phenothiazine ring and the N-10 position of the central ring.

The primary mechanism of antipsychotic action for many phenothiazines is the blockade of dopamine D2 receptors in the mesolimbic pathway of the brain.^[2] The structural arrangement of phenothiazines allows them to mimic the conformation of dopamine, enabling competitive antagonism at its receptor sites.^{[3][4]}

The Critical Role of Chlorination at the C-2 Position

The introduction of a chlorine atom at the C-2 position of the phenothiazine ring is a crucial determinant of antipsychotic activity. This substitution with an electron-withdrawing group significantly enhances the neuroleptic potency.^{[1][3]} The potency of substitution at different positions on the phenothiazine ring generally follows the order: 2 > 3 > 4 > 1.^{[5][6]}

The electronegative substituent at the C-2 position is believed to form a hydrogen bond with the protonated amino group of the N-10 side chain. This interaction helps to orient the side chain in a conformation that mimics dopamine, thereby enhancing receptor binding affinity.^{[3][7]}

Interestingly, while a chloro group at C-2 is beneficial for antipsychotic activity, a more electronegative group like trifluoromethyl (-CF₃) can lead to even greater potency.^{[7][8]} This highlights the importance of the electronic properties of the C-2 substituent.

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[pos="1,-5.196!"]; K [pos="2,-3.464!"]; L [pos="1,-1.732!"]; } endom Figure 1: Core Phenothiazine Structure with Key Substitution Sites.

The N-10 Side Chain: A Modulator of Potency and Selectivity

The nature of the side chain attached to the nitrogen atom at the N-10 position profoundly influences the pharmacological profile of chlorphenothiazines. Several key features of this side chain are critical for optimal activity.

The Three-Carbon Propyl Linker

For maximal neuroleptic activity, a three-carbon chain must separate the nitrogen of the phenothiazine ring and the terminal amino group of the side chain.[1][3][7] Shortening this chain to two carbons tends to increase antihistaminic and anticholinergic activities while diminishing antipsychotic effects.[1][3]

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The Terminal Amino Group

The terminal amino group of the side chain must be tertiary for maximum potency.[1][5][6] Primary and secondary amines are less potent.[6] The nature of the substituents on this tertiary nitrogen further refines the activity.

- **Aliphatic Amines:** Derivatives with a terminal dimethylamino group, such as chlorpromazine, are effective antipsychotics. Increasing the size of the alkyl groups on the nitrogen, for instance, to N,N-diethylamino, generally decreases activity.[1]
- **Piperazine and Piperidine Rings:** Incorporating the terminal nitrogen into a piperazine or piperidine ring often leads to higher potency compared to their aliphatic counterparts.[5] For example, prochlorperazine, which contains a piperazine ring, is a more potent antiemetic

than chlorpromazine.[9][10] The order of antipsychotic intensity is generally piperazine > piperidine > aliphatic chain.[1][11]

- Substitution on the Piperazine Ring: Further substitution on the piperazine ring, such as the addition of a hydroxyethyl group, can enhance activity.[5][8]

A comparison of chlorpromazine and prochlorperazine highlights the significance of the terminal amino group. While both share the 2-chloro-phenothiazine core and a three-carbon linker, the piperazine ring in prochlorperazine contributes to its distinct pharmacological profile.[12][13]

Comparative Biological Activity: Antipsychotic and Anticancer Effects

The structural modifications discussed above translate into quantifiable differences in biological activity. This is evident in both their intended antipsychotic effects and their potential as anticancer agents.

Antipsychotic Potency

The antipsychotic potency of chlorophenothiazines is often evaluated by their affinity for dopamine D2 receptors, expressed as the inhibition constant (K_i). While specific K_i values can vary between studies, a general trend emerges.

Compound	C-2 Substituent	N-10 Side Chain	Relative Antipsychotic Potency
Chlorpromazine	-Cl	3-(Dimethylamino)propyl	+++
Prochlorperazine	-Cl	3-(4-Methylpiperazin-1-yl)propyl	++++
Triflupromazine	-CF ₃	3-(Dimethylamino)propyl	++++
Trifluoperazine	-CF ₃	3-(4-Methylpiperazin-1-yl)propyl	+++++

Relative potency is a qualitative representation based on established pharmacological data.

Anticancer Activity

Phenothiazines, including chlorpromazine and its analogs, have demonstrated promising anticancer activity through various mechanisms, including the induction of apoptosis, cell cycle arrest, and modulation of signaling pathways.[\[14\]](#)

The cytotoxicity of these compounds is often quantified by their half-maximal inhibitory concentration (IC₅₀) against various cancer cell lines.

Compound	Cancer Cell Line	IC50 (μM)	Reference
7,8-dihydroxychlorpromazine	Protein Kinase C Inhibition	8.3	[15]
2-chloro-9-(3-[1-piperazinyl]propylidene)thioxanthene	Protein Kinase C Inhibition	14	[15]
Trifluoromethyl derivative of phenothiazine	HEp-2 tumor cells	4.7 μg/mL (TCID50)	[16]
Chlorine derivative of phenothiazine	HEp-2 tumor cells	62.5 μg/mL (TCID50)	[16]
10-[4-(phthalimido)butyl]-10-H-phenothiazine	HEp-2 tumor cells	7.8 μg/mL (TCID50)	[17]

Studies have shown that the presence of a piperazinyl substituent at the N-10 position is important for the cytotoxicity of phenothiazine derivatives.[12] For instance, prochlorperazine and perphenazine, both containing a piperazine ring, exhibit greater cytotoxicity towards human glioblastoma cells compared to chlorpromazine, which has an aliphatic side chain.[12]

Experimental Protocols for SAR Evaluation

The determination of the structure-activity relationships of chlorphenothiazines relies on robust and reproducible experimental assays. Below are outlines of key protocols.

Dopamine D2 Receptor Binding Assay

This assay quantifies the affinity of a test compound for the dopamine D2 receptor.

Protocol Outline:

- **Membrane Preparation:** Isolate cell membranes expressing dopamine D2 receptors from a suitable source (e.g., cell lines or animal brain tissue).

- **Radioligand Binding:** Incubate the membranes with a constant concentration of a radiolabeled D2 receptor ligand (e.g., [3H]spiperone) and varying concentrations of the test compound.
- **Separation:** Separate the bound and free radioligand by rapid filtration.
- **Quantification:** Measure the radioactivity of the filters to determine the amount of bound radioligand.
- **Data Analysis:** Plot the percentage of inhibition of radioligand binding against the concentration of the test compound to determine the IC50 value. The Ki value can then be calculated using the Cheng-Prusoff equation.

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} endom Figure 3: Workflow for a Dopamine D2 Receptor Binding Assay.

Cell Viability (MTT) Assay for Anticancer Activity

This colorimetric assay measures the metabolic activity of cells as an indicator of cell viability.

Protocol Outline:

- **Cell Seeding:** Plate cancer cells in a 96-well plate and allow them to adhere overnight.[\[17\]](#)
- **Compound Treatment:** Treat the cells with various concentrations of the chlorophenothiazine derivative for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate. Viable cells will reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.

- **Absorbance Measurement:** Measure the absorbance of the solution at a specific wavelength (typically around 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to untreated control cells and plot against the compound concentration to determine the IC50 value.

Conclusion

The structure-activity relationships of chloro-phenothiazines are well-defined, providing a clear roadmap for the design of new analogs with tailored pharmacological profiles. The key takeaways for researchers are:

- **C-2 Substitution is Essential:** An electron-withdrawing group, typically chlorine or trifluoromethyl, at the C-2 position is critical for potent antipsychotic activity.
- **The N-10 Side Chain Dictates Potency and Selectivity:** A three-carbon linker is optimal for neuroleptic effects, while the nature of the terminal tertiary amine (aliphatic vs. heterocyclic) fine-tunes the activity. Piperazine-containing derivatives often exhibit enhanced potency in both antipsychotic and anticancer assays.

By leveraging this established SAR knowledge, scientists can continue to explore the therapeutic potential of the chlorophenothiazine scaffold, aiming for compounds with improved efficacy and reduced side effects for a range of diseases.

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